

Proper Disposal Procedures for D-Glucose-18O-

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **D-Glucose-18O-3**, a stable, non-radioactive, isotopically labeled form of glucose. The procedures outlined below are designed to ensure the safe and compliant disposal of this compound in a laboratory setting.

I. Core Principle: Non-Hazardous Waste Classification

D-Glucose-18O-3 is not classified as a hazardous substance according to Safety Data Sheets (SDS).[1][2][3][4] The incorporation of the stable isotope Oxygen-18 does not alter the chemical reactivity or the toxicological profile of the glucose molecule, nor does it make the compound radioactive. Therefore, for the purposes of disposal, **D-Glucose-18O-3** can be managed in the same manner as unlabeled D-Glucose. The primary directive for disposal is to adhere to all local, state, and federal regulations for non-hazardous waste.[1][4]

II. Summary of Chemical Properties for Disposal Assessment

The following table summarizes the key properties of **D-Glucose-18O-3** relevant to its disposal.



Property	Value	Citation
Chemical Formula	C ₆ H ₁₂ O ₅ ¹⁸ O	[5][6]
Molecular Weight	~182.16 g/mol	[5][6][7]
CAS Number	3343-70-2	
Appearance	White solid	[1][4]
Hazard Classification	Not a hazardous substance or mixture	[1][2][3][4]
Radioactivity	None	
Solubility	Soluble in water	[1][4]

III. Step-by-Step Disposal Protocol

This protocol provides a detailed methodology for the disposal of **D-Glucose-18O-3** from a laboratory setting.

1.0 Waste Identification and Segregation

- 1.1 Identify the waste stream containing D-Glucose-180-3.
- 1.2 Confirm that the waste is not mixed with any hazardous materials, such as flammable solvents, corrosive acids or bases, reactive chemicals, or toxic substances.
- 1.3 If the **D-Glucose-18O-3** is in a solution or mixture, all other components of the mixture must be evaluated for their own disposal requirements. The disposal procedure must be appropriate for the most hazardous component in the mixture.
- 1.4 Do not mix **D-Glucose-180-3** waste with radioactive or biohazardous waste streams.

2.0 Disposal of Solid **D-Glucose-18O-3** Waste

• 2.1 Collect pure, solid **D-Glucose-18O-3** or materials contaminated solely with **D-Glucose-18O-3** (e.g., weighing paper, gloves) in a designated, clearly labeled waste container.

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- 2.2 The label should identify the contents as "Non-hazardous waste: D-Glucose-18O-3".
- 2.3 This solid waste can typically be disposed of in the regular laboratory trash, which is then
 managed as municipal solid waste.[8] However, it is crucial to first consult your institution's
 specific guidelines for non-hazardous solid waste disposal. Some institutions may require
 that non-hazardous chemical waste be placed directly into dumpsters rather than laboratory
 trash cans.[8]

3.0 Disposal of Aqueous Solutions of **D-Glucose-180-3**

- 3.1 For aqueous solutions containing only **D-Glucose-18O-3** and water, disposal down the sanitary sewer is generally permissible.[8][9][10]
- 3.2 Before disposal, ensure the concentration of the glucose solution is low. While D-Glucose is not environmentally hazardous, disposing of large quantities of concentrated solutions should be avoided.
- 3.3 When pouring the solution down the drain, flush with a copious amount of water (at least a 20-fold excess) to ensure it is well-diluted and does not contribute to the organic load of the wastewater system.[10]
- 3.4 It is imperative to obtain approval from your institution's Environmental Health and Safety (EHS) department before initiating drain disposal of any chemical, including those deemed non-hazardous.[8]

4.0 Decontamination and Disposal of Empty Containers

- 4.1 Empty containers that held **D-Glucose-180-3** should be triple-rinsed with water.
- 4.2 The rinsate, being a dilute aqueous solution of a non-hazardous chemical, can typically be disposed of down the sanitary sewer, following the procedure in section 3.0.
- 4.3 After rinsing, deface or remove the original chemical label to prevent misidentification.[1]
 [8]
- 4.4 The cleaned, de-identified container can then be disposed of in the regular trash or recycled according to institutional policy.



IV. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **D-Glucose-18O-3**.



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